

BPR1K871: Application Notes and Protocols for Cell-Based Assays

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Compound of Interest

Compound Name: BPR1K871

Cat. No.: B15579909

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Introduction

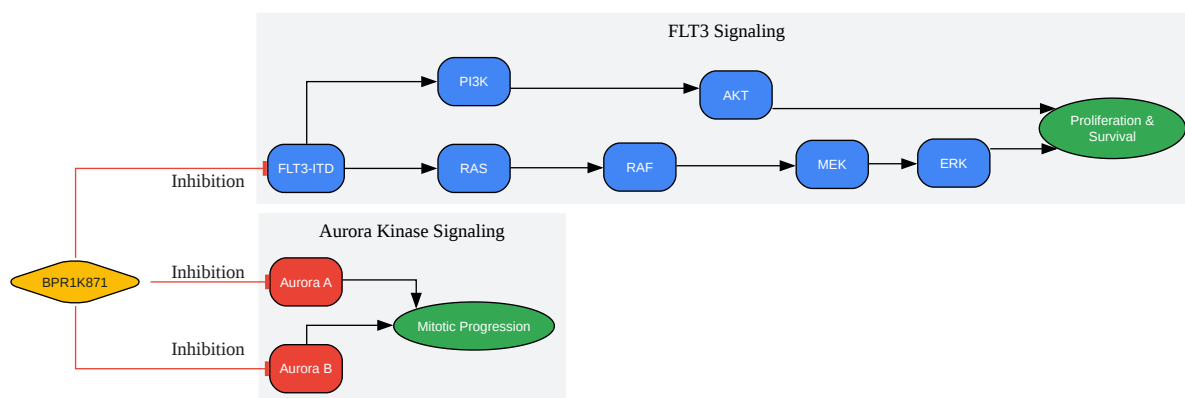
BPR1K871 is a potent, multi-kinase inhibitor with significant activity against FMS-like tyrosine kinase 3 (FLT3) and Aurora kinases A and B.^{[1][2]} Its dual inhibitory action makes it a promising candidate for targeted cancer therapy, particularly in acute myeloid leukemia (AML) harboring FLT3 mutations.^{[1][3]} This document provides detailed protocols for cell culture experiments to evaluate the efficacy and mechanism of action of **BPR1K871** in relevant cancer cell lines.

Mechanism of Action

BPR1K871 functions as an ATP-competitive inhibitor of FLT3 and Aurora kinases. In cancer cells, particularly AML with FLT3 internal tandem duplication (FLT3-ITD) mutations, constitutively active FLT3 signaling promotes cell proliferation and survival. **BPR1K871** effectively inhibits the autophosphorylation of FLT3, thereby blocking downstream signaling pathways.^[1] Simultaneously, its inhibition of Aurora kinases A and B disrupts mitotic progression, leading to cell cycle arrest and apoptosis.^{[1][2]}

Signaling Pathway

BPR1K871 targets two critical signaling pathways involved in cancer cell proliferation and survival. The inhibition of the FLT3 receptor tyrosine kinase blocks downstream pathways such as the RAS/MEK/ERK and PI3K/Akt pathways, which are crucial for cell growth and survival. The concurrent inhibition of Aurora kinases A and B disrupts the proper formation of the mitotic spindle and chromosome segregation, leading to mitotic catastrophe and apoptosis.



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BPR1K871 inhibits FLT3 and Aurora kinase pathways.

Data Presentation

In Vitro Inhibitory Activity of BPR1K871

Target Kinase	IC50 (nM)
FLT3	19[1][2]
Aurora A (AURKA)	22[1][2]
Aurora B (AURKB)	13[2]

Cellular Activity of BPR1K871 in Cancer Cell Lines

Cell Line	Cancer Type	FLT3 Status	EC50 (nM)
MOLM-13	AML	ITD	~5[1][2][3]
MV4-11	AML	ITD	~5[1][2]
COLO205	Colorectal	Not specified	< 100[1]
Mia-PaCa2	Pancreatic	Not specified	< 100[1]

Experimental Protocols

Cell Culture

1. Cell Line Maintenance:

- MOLM-13 and MV4-11 (Suspension Cells):
 - Culture in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
 - Maintain cell density between 1×10^5 and 1×10^6 cells/mL.
 - Incubate at 37°C in a humidified atmosphere with 5% CO₂.
 - Subculture every 2-3 days by splitting the culture to a density of $2-3 \times 10^5$ cells/mL.

2. Cryopreservation:

- Centrifuge cells and resuspend the pellet in freezing medium (e.g., 90% FBS, 10% DMSO) at a concentration of 5×10^6 to 1×10^7 cells/mL.

- Aliquot into cryogenic vials and freeze at -80°C overnight in a controlled-rate freezing container, then transfer to liquid nitrogen for long-term storage.

3. Thawing:

- Rapidly thaw the vial in a 37°C water bath.
- Transfer the cells to a tube containing pre-warmed complete growth medium and centrifuge to remove the freezing medium.
- Resuspend the cell pellet in fresh complete growth medium and transfer to a culture flask.

Cell Viability (MTS) Assay

This protocol is for determining the half-maximal effective concentration (EC₅₀) of **BPR1K871**.



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Workflow for the MTS cell viability assay.

Materials:

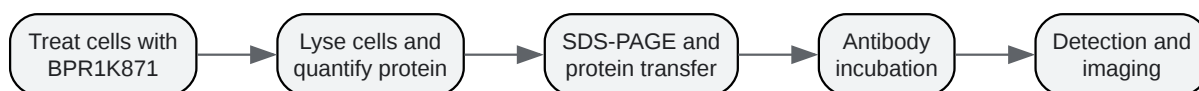
- MOLM-13 or MV4-11 cells
- Complete growth medium
- **BPR1K871** stock solution (e.g., 10 mM in DMSO)
- 96-well clear-bottom plates
- MTS reagent
- Plate reader

Procedure:

- Cell Seeding:
 - Count cells and adjust the density to 1×10^5 cells/mL in complete growth medium.
 - Add 100 μ L of the cell suspension to each well of a 96-well plate (10,000 cells/well).
- Compound Preparation and Addition:
 - Prepare a 2X serial dilution of **BPR1K871** in complete growth medium. A suggested starting concentration is 1 μ M, with 8-10 dilution points.
 - Add 100 μ L of the 2X **BPR1K871** dilutions to the respective wells. Include wells with vehicle (DMSO) as a control.
- Incubation: Incubate the plate for 72 hours at 37°C in a 5% CO₂ incubator.
- MTS Addition: Add 20 μ L of MTS reagent to each well.
- Incubation: Incubate for 1-4 hours at 37°C.
- Absorbance Reading: Measure the absorbance at 490 nm using a plate reader.[\[4\]](#)[\[5\]](#)
- Data Analysis:
 - Subtract the average absorbance of the media-only blank wells from all other absorbance readings.
 - Normalize the data to the vehicle control (100% viability).
 - Plot a dose-response curve and calculate the EC₅₀ value using a suitable software (e.g., GraphPad Prism).

Western Blot Analysis

This protocol is for detecting the inhibition of FLT3 and Aurora A phosphorylation by **BPR1K871**.



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General workflow for Western blot analysis.

Materials:

- MOLM-13 or MV4-11 cells
- **BPR1K871**
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- Primary antibodies: anti-phospho-FLT3 (Tyr591), anti-FLT3, anti-phospho-Aurora A (Thr288), anti-Aurora A, anti- β -actin (loading control)
- HRP-conjugated secondary antibodies
- ECL substrate
- PVDF membrane

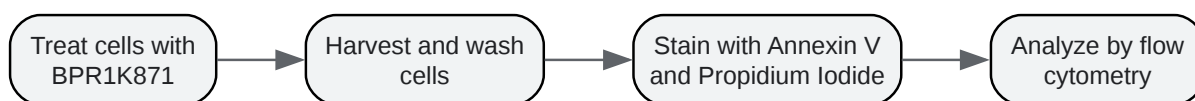
Procedure:

- Cell Treatment:
 - Seed cells at a density of 5×10^5 cells/mL and treat with various concentrations of **BPR1K871** (e.g., 2 nM, 100 nM) and a vehicle control for 2 hours.[\[1\]](#)
- Cell Lysis:
 - Harvest cells by centrifugation and wash with ice-cold PBS.
 - Lyse the cell pellet in RIPA buffer on ice for 30 minutes.
 - Centrifuge at $14,000 \times g$ for 15 minutes at 4°C and collect the supernatant.

- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.
- SDS-PAGE and Transfer:
 - Denature 20-30 µg of protein per sample by boiling in Laemmli buffer.
 - Separate the proteins on an SDS-polyacrylamide gel and transfer them to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies overnight at 4°C.
 - Wash the membrane with TBST and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection:
 - Wash the membrane with TBST.
 - Apply ECL substrate and visualize the protein bands using a chemiluminescence imaging system.^{[6][7]}

Apoptosis Assay (Annexin V Staining)

This protocol is for quantifying apoptosis induced by **BPR1K871** using flow cytometry.



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Workflow for Annexin V apoptosis assay.

Materials:

- MOLM-13 or MV4-11 cells
- **BPR1K871**
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, Propidium Iodide (PI), and Binding Buffer)
- Flow cytometer

Procedure:

- Cell Treatment:
 - Seed cells at a density of 5×10^5 cells/mL and treat with **BPR1K871** at various concentrations for a specified time (e.g., 24-48 hours). Include a vehicle control.
- Cell Harvesting and Staining:
 - Harvest the cells by centrifugation.
 - Wash the cells twice with cold PBS.
 - Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
 - Transfer 100 μ L of the cell suspension to a flow cytometry tube.
 - Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
 - Gently vortex and incubate for 15 minutes at room temperature in the dark.[\[8\]](#)
- Flow Cytometry Analysis:
 - Add 400 μ L of 1X Binding Buffer to each tube.
 - Analyze the cells by flow cytometry within one hour.[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Live cells will be Annexin V- and PI-negative.
 - Early apoptotic cells will be Annexin V-positive and PI-negative.

- Late apoptotic/necrotic cells will be Annexin V- and PI-positive.

Conclusion

These detailed protocols provide a framework for the in vitro characterization of **BPR1K871**. By utilizing these methods, researchers can effectively assess the cytotoxic and mechanistic properties of this multi-kinase inhibitor in relevant cancer cell models, contributing to its further preclinical and clinical development.

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